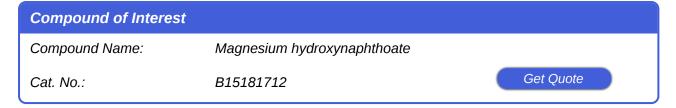


The Enigmatic Profile of Magnesium Hydroxynaphthoate: A Review of Available Data

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Magnesium hydroxynaphthoate, a compound identified as the magnesium salt of 3-hydroxy-2-naphthoic acid, presents a curious case within the landscape of chemical and pharmaceutical research. Despite its documented existence, publicly accessible, in-depth technical information regarding its discovery, history, synthesis, and biological activity remains remarkably scarce. This guide serves to consolidate the limited available information on magnesium hydroxynaphthoate, primarily known by its trade name, Regacholyl, and to highlight the significant gaps in the current scientific literature.

Historical Context and Discovery

The history of **magnesium hydroxynaphthoate** is not well-documented in readily available scientific literature. Its primary identifier, the brand name Regacholyl, points towards a past or niche application. One source indicates that an aqueous solution of Regacholyl has been used as a solubilizing agent for riboflavin (Vitamin B2).[1] This suggests a potential application in pharmaceutical formulations or nutritional supplements, though extensive evidence to support widespread or current use is lacking. The discovery of its parent compound, 3-hydroxy-2-naphthoic acid, is more clearly established, with its synthesis first reported in the late 19th century. However, the specific history of the development of its magnesium salt is not detailed in the reviewed literature.



Chemical and Physical Properties

Based on its constituent parts, **magnesium hydroxynaphthoate** is an organic magnesium salt. The anion, 3-hydroxy-2-naphthoate, is derived from 3-hydroxy-2-naphthoic acid, a solid with a melting point of 222-223°C. The magnesium salt itself is noted in chemical databases, but detailed experimental data on its specific physical and chemical properties, such as solubility, stability, and spectroscopic data, are not readily available in the public domain.

Table 1: Chemical Identification of Magnesium Hydroxynaphthoate

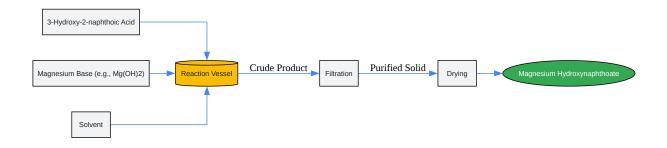
Property	Value
Chemical Name	Magnesium 3-hydroxy-2-naphthoate
Synonyms	Magnesium hydroxynaphthoate, Regacholyl
Molecular Formula	C22H14MgO6
Parent Acid	3-Hydroxy-2-naphthoic acid
Parent Acid CAS	92-70-6

Synthesis

Detailed experimental protocols for the synthesis of **magnesium hydroxynaphthoate** are not published in accessible scientific journals or patents. However, a general synthesis can be inferred from standard organic and inorganic chemical principles. The process would likely involve the reaction of 3-hydroxy-2-naphthoic acid with a suitable magnesium base, such as magnesium hydroxide or magnesium oxide, in an appropriate solvent.

A logical workflow for such a synthesis is proposed below. It is important to note that this is a theoretical pathway and has not been verified with experimental data.





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Caption: A theoretical workflow for the synthesis of magnesium hydroxynaphthoate.

Applications and Mechanism of Action

The primary documented application for **magnesium hydroxynaphthoate**, under the name Regacholyl, is as a solubilizing agent for riboflavin.[1] The mechanism by which it enhances the solubility of riboflavin is not specified but may involve the formation of a more soluble complex or alteration of the solvent properties.

Beyond this specific use, there is no substantive information on other therapeutic applications or the mechanism of action of **magnesium hydroxynaphthoate** as a standalone active pharmaceutical ingredient. No clinical trial data, pharmacological studies, or detailed toxicological reports for **magnesium hydroxynaphthoate** were identified during the literature review.

Due to the absence of data on its biological effects, no signaling pathways can be described.

Conclusion

Magnesium hydroxynaphthoate remains a compound with a minimal public footprint in the scientific and pharmaceutical literature. While its identity as the magnesium salt of 3-hydroxy-2-naphthoic acid and its use as a solubilizing agent under the trade name Regacholyl are noted, there is a profound lack of in-depth technical information. Key areas where data is absent include its detailed discovery and history, specific experimental protocols for its synthesis and



analysis, quantitative data on its properties, and any evidence of pharmacological or biological activity beyond its role as a pharmaceutical excipient. For researchers and drug development professionals, **magnesium hydroxynaphthoate** represents a largely unexplored chemical entity. Further investigation would be required to ascertain if it possesses any therapeutic potential or other valuable properties.

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References

- 1. datasolution.sk [datasolution.sk]
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